

# Preparing TH1834 Dihydrochloride Stock Solutions in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: TH1834 dihydrochloride

Cat. No.: B10764146

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## Abstract

This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of **TH1834 dihydrochloride**, a specific Tip60 (KAT5) histone acetyltransferase (HAT) inhibitor.<sup>[1][2][3][4]</sup> Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound for in vitro and in vivo research applications. The protocol outlines the necessary materials, step-by-step procedures for dissolution in dimethyl sulfoxide (DMSO), and recommendations for storage to maintain stability.

## Introduction

**TH1834 dihydrochloride** is a potent and selective inhibitor of Tip60 (KAT5) histone acetyltransferase.<sup>[1][2][3][4]</sup> It plays a critical role in cellular processes by inducing apoptosis and increasing DNA damage in cancer cells, particularly in breast cancer models.<sup>[1][3][4][5]</sup> Accurate and consistent preparation of **TH1834 dihydrochloride** stock solutions is paramount for obtaining reliable and reproducible experimental results. DMSO is the recommended solvent for initial stock solution preparation due to the compound's high solubility.<sup>[2][6]</sup> This document provides a standardized protocol for researchers, scientists, and drug development professionals.

## Chemical Properties and Data

A summary of the key chemical and physical properties of **TH1834 dihydrochloride** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	641.63 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	2108830-09-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Form	Solid	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility in DMSO	≥ 10 mg/mL (17.58 mM)	<a href="#">[6]</a>
≥ 100 mg/mL	<a href="#">[2]</a>	
Storage of Solid	Powder: -20°C for 3 years, 4°C for 2 years	<a href="#">[7]</a>
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TH1834 dihydrochloride** in DMSO.

Materials:

- **TH1834 dihydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

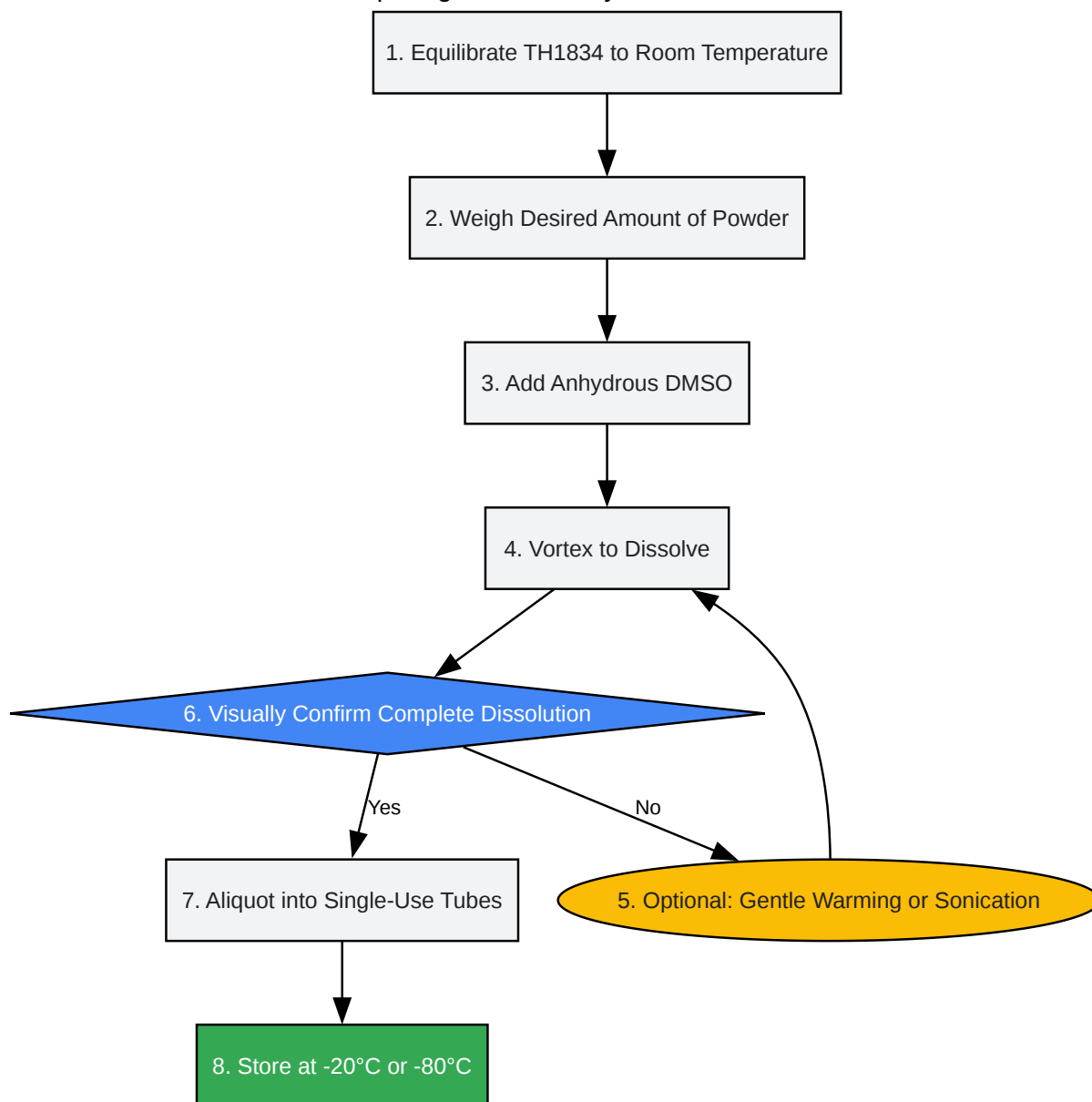
- Water bath or sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

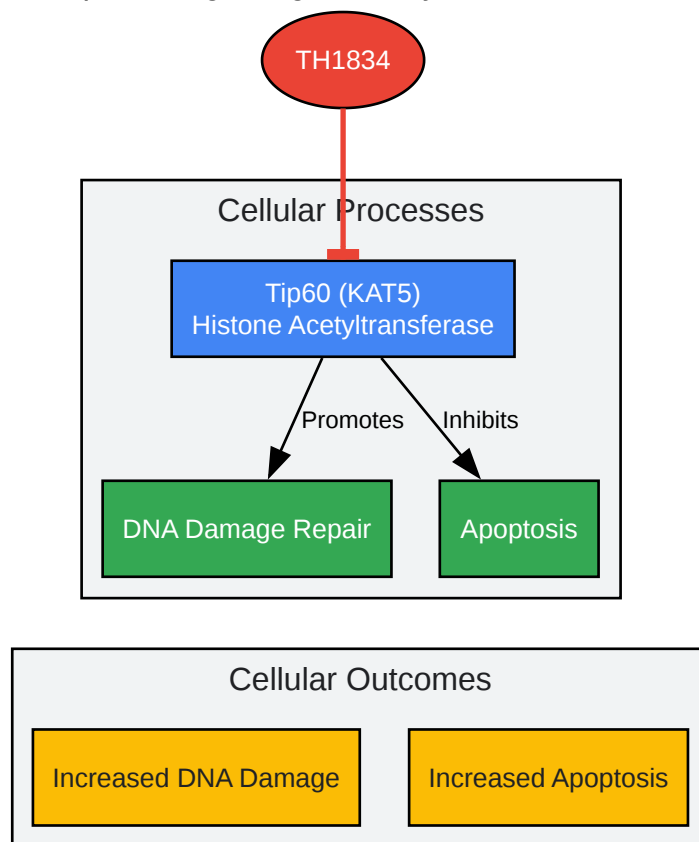
- Preparation: Before starting, ensure the work area is clean and dry. Allow the **TH1834 dihydrochloride** vial to equilibrate to room temperature before opening to prevent condensation of moisture, which can affect the stability of the compound.
- Weighing: Accurately weigh the desired amount of **TH1834 dihydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.42 mg of the compound.
- Dissolution:
  - Add the appropriate volume of DMSO to the vial containing the **TH1834 dihydrochloride** powder. To continue the example, add 1 mL of DMSO to the 6.42 mg of powder.
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution for any undissolved particles. If precipitation is observed, gentle warming in a water bath (up to 60°C) or sonication can be used to aid dissolution.  
[6] Note: Use newly opened, high-purity DMSO as hygroscopic DMSO can negatively impact solubility.[6]
- Aliquoting and Storage:
  - Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[4][6][7]
  - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

## Workflow for Preparing **TH1834 Dihydrochloride** Stock Solution

## Workflow for Preparing TH1834 Dihydrochloride Stock Solution



## Simplified Signaling Pathway of TH1834 Action



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